

Stereochemical & Functional Analysis of 2-(Ethanesulfinyl)ethanol

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Compound of Interest

Compound Name: 2-(Ethanesulfinyl)ethanol

CAS No.: 21975-18-8

Cat. No.: B1211685

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A Technical Guide for Research & Development Executive Summary

Is **2-(Ethanesulfinyl)ethanol** a chiral sulfoxide? Yes. **2-(Ethanesulfinyl)ethanol** (CAS: 21975-18-8) is a chiral molecule.^{[1][2]}

The chirality arises from the sulfur atom, which serves as a stable stereogenic center. In sulfoxides (

), the sulfur atom adopts a pyramidal geometry with a tetrahedral electron arrangement comprising four distinct "substituents":

- An Ethyl group ()
- A 2-Hydroxyethyl group ()^{[3][4]}

- an Oxygen atom (bonded via a polarized bond)

- A Non-bonding electron pair (lone pair)

Because the ethyl group and the 2-hydroxyethyl group are chemically distinct, the molecule lacks a plane of symmetry (

) and an inversion center (

), belonging to the

point group. Consequently, it exists as a pair of non-superimposable enantiomers: (

)-2-(ethanesulfinyl)ethanol and (

)-2-(ethanesulfinyl)ethanol.

Part 1: Structural Analysis & Stereochemistry

The Stereogenic Sulfur Center

Unlike carbon-based chirality, which is often intuitive to medicinal chemists, sulfur chirality depends heavily on the high energy barrier to pyramidal inversion.

- Geometry: The sulfur atom is hybridized. The non-bonding lone pair occupies one vertex of the tetrahedron.
- Configurational Stability: At room temperature, sulfoxides are optically stable. The energy barrier to pyramidal inversion for dialkyl sulfoxides is typically 35–42 kcal/mol (146–175 kJ/mol). This is significantly higher than the thermal energy available at physiological or ambient temperatures (kcal/mol), preventing spontaneous racemization.
- Comparison: This contrasts with tertiary amines (), where the inversion barrier is low (~5–7 kcal/mol), leading to rapid racemization (nitrogen inversion) unless constrained in a ring.

Symmetry Analysis

For a molecule to be chiral, it must not possess an improper axis of rotation ().

- Substituent A:

(Ethyl)

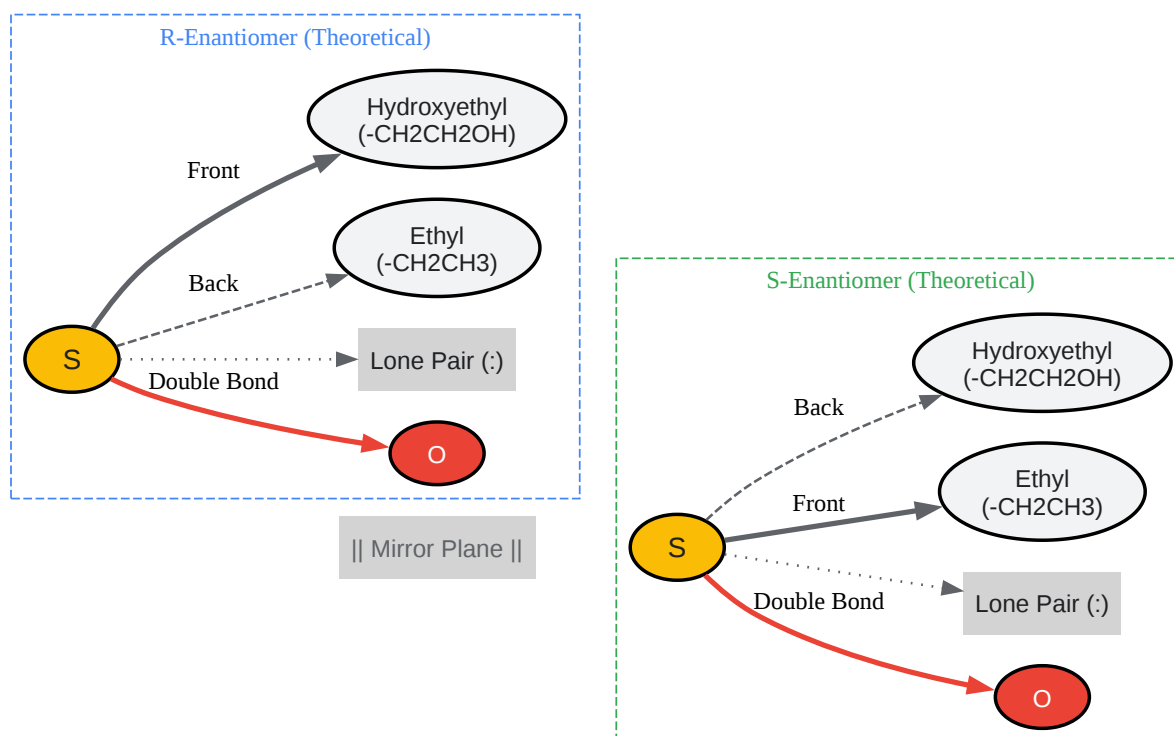
- Substituent B:

(Hydroxyethyl)

- Differentiation: While both groups are alkyl chains attached via a methylene (), the terminal methyl in the ethyl group differs electronically and sterically from the terminal hydroxymethyl in the hydroxyethyl group.
- Result: The molecule is asymmetric.

Visualization of Enantiomers

The following diagram illustrates the two enantiomers and the steric relationship of the substituents.



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Figure 1: Stereochemical representation of the R and S enantiomers of **2-(ethanesulfinyl)ethanol**, highlighting the tetrahedral geometry around the sulfur atom.

Part 2: Synthesis & Enantioselective Pathways

The synthesis of **2-(ethanesulfinyl)ethanol** typically proceeds via the oxidation of the sulfide precursor, 2-(ethylthio)ethanol. The choice of oxidant determines whether the product is racemic or enantiomerically enriched.

Precursor Data

Compound	CAS Number	Structure	Molecular Weight
Sulfide (Precursor)	110-77-0		106.19 g/mol
Sulfoxide (Target)	21975-18-8		122.19 g/mol
Sulfone (Over-oxidation)	513-12-2		138.19 g/mol

Synthetic Protocols

Method A: Achiral Oxidation (Racemic Synthesis)

This method yields a 50:50 mixture of (

) and (

) enantiomers.

- Reagents: Sodium Periodate () or Hydrogen Peroxide ().
- Solvent: Water/Methanol or Acetone.
- Protocol:
 - Dissolve 2-(ethylthio)ethanol (1.0 eq) in methanol at 0°C.
 - Add (1.05 eq) dropwise as an aqueous solution.
 - Stir at 0°C for 2 hours, then allow to warm to room temperature.
 - Critical Step: Monitor by TLC or HPLC to prevent over-oxidation to the sulfone. Sulfoxides are intermediates; excess oxidant or heat drives the reaction to the sulfone.
 - Extract with dichloromethane, dry over

, and concentrate.

Method B: Asymmetric Oxidation (Enantioselective)

To obtain a specific enantiomer for biological testing, asymmetric catalysis is required.

- Kagan-Modena Oxidation: Uses

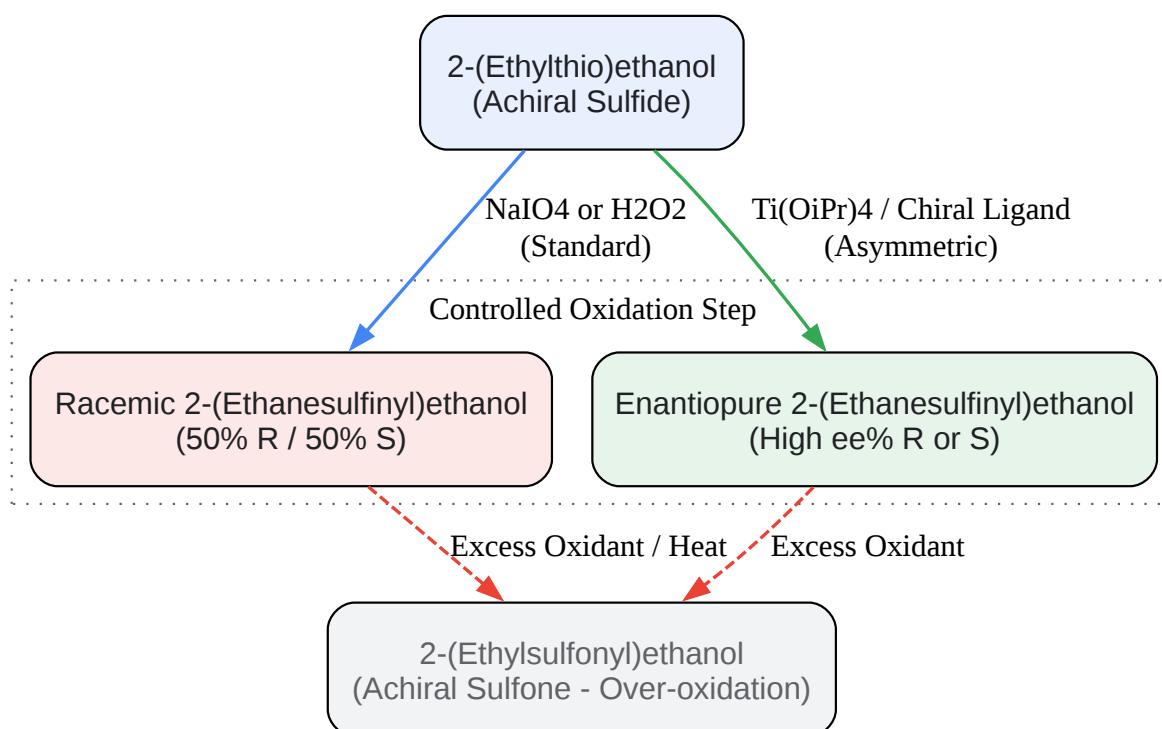
/ (+)-DET /

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- Enzymatic Oxidation: Chloroperoxidase or specific monooxygenases can yield high enantiomeric excess (

).

Reaction Pathway Diagram



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Figure 2: Synthetic pathways showing the bifurcation between racemic and enantioselective synthesis, and the risk of over-oxidation to the achiral sulfone.

Part 3: Analytical Characterization & Biological Implications

Establishing Chirality (Analytical)

Researchers cannot rely on standard achiral HPLC or NMR to distinguish the enantiomers.

- Chiral HPLC: Requires polysaccharide-based stationary phases (e.g., Chiralcel OD-H or AD-H).
 - Mobile Phase: Hexane/Isopropanol mixtures (polar mode required due to hydroxyl group).
- NMR Spectroscopy:
 - In an achiral solvent (), the methylene protons adjacent to the sulfur are diastereotopic. Even in a racemic mixture, the two protons on the of the ethyl group are chemically non-equivalent due to the adjacent chiral sulfur center. They will appear as complex multiplets rather than a simple quartet.
 - Chiral Shift Reagents: Addition of Europium chiral shift reagents can split signals to quantify enantiomeric excess ().

Biological Relevance (E-E-A-T)

In drug development, the chirality of this sulfoxide is non-trivial.

- Metabolism (FMO vs. CYP): Flavin-containing monooxygenases (FMOs) are the primary enzymes responsible for oxidizing sulfides to sulfoxides in the liver. FMOs are often stereoselective.

- Redox Cycling: Sulfoxides can be reduced back to sulfides by sulfoxide reductases (Msr systems) in vivo. This process is highly stereospecific (e.g., MsrA reduces -sulfoxides, MsrB reduces -sulfoxides).
- Implication: If **2-(ethanesulfinyl)ethanol** is a metabolite of a drug or a solvent residue, its clearance rate and toxicity profile may differ between enantiomers.

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